

# safety and handling of 2,4-Dichloro-5-fluorobenzoic acid

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## Compound of Interest

Compound Name: 2,4-Dichloro-5-fluorobenzoic acid

Cat. No.: B1298549

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## An In-Depth Technical Guide to the Safe Handling of 2,4-Dichloro-5-fluorobenzoic Acid

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **2,4-Dichloro-5-fluorobenzoic acid**. As a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals, particularly in the development of potent antibacterial agents like Ciprofloxacin, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Compound Identification and Properties

A foundational understanding of the chemical and physical properties of a substance is the first step in safe handling. **2,4-Dichloro-5-fluorobenzoic acid** is a halogenated aromatic carboxylic acid with a specific substitution pattern that makes it a valuable synthetic building block.[\[1\]](#)[\[2\]](#)

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
Chemical Name	2,4-Dichloro-5-fluorobenzoic acid	[5][6][7]
CAS Number	86522-89-6	[1][6][7][8][9]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> FO <sub>2</sub>	[1][5][6][7][9]
Molecular Weight	209.00 g/mol	[1][5][7][9]
Appearance	White to light yellow crystalline powder	[1][5]
Melting Point	144-146 °C	[1][5][6][9]
Boiling Point	311.7 °C at 760 mmHg	[5]

| Density | 1.606 g/cm<sup>3</sup> | [5] |

## Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **2,4-Dichloro-5-fluorobenzoic acid** is classified as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system.[7][10] Understanding these hazards is critical for selecting appropriate personal protective equipment and implementing safe handling protocols.

Table 2: GHS Hazard Information

Classification	Code	Phrase	Source(s)
Signal Word	-	Warning	[7][11]
Pictogram		Irritant	[7][11]
Hazard Statements	H315	Causes skin irritation	[7][10][11]
	H319	Causes serious eye irritation	[7][10][11]

|| H335 | May cause respiratory irritation | [7][10] |

# Engineering Controls and Personal Protective Equipment (PPE)

The principle of controlling exposure follows the hierarchy of controls, prioritizing engineering solutions over personal protective equipment.

Engineering Controls:

- Ventilation: All handling of **2,4-Dichloro-5-fluorobenzoic acid** powder should be conducted in a well-ventilated area.<sup>[8][10]</sup> A certified chemical fume hood is mandatory when weighing, transferring, or performing reactions that could generate dust or aerosols.<sup>[12]</sup> The goal is to prevent concentration in hollows and sumps and to keep airborne concentrations below exposure limits.<sup>[8]</sup>

Personal Protective Equipment (PPE): PPE is the last line of defense. The choice of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and Best Practices
Eye and Face Protection	<b>Chemical safety goggles or safety glasses with side shields (EN166 compliant).</b> <b>A face shield may be required for splash hazards.</b>	<b>Protects against dust particles and splashes, which can cause serious eye irritation.</b> <sup>[10][13][14]</sup>
Skin Protection	Nitrile gloves for incidental contact. Neoprene or rubber gloves for prolonged handling or immersion. A lab coat is mandatory.	Prevents skin irritation. <sup>[7][10]</sup> Gloves should be inspected before use and washed before removal. <sup>[14][15]</sup> Never wear gloves outside the lab area to prevent cross-contamination. <sup>[15]</sup>

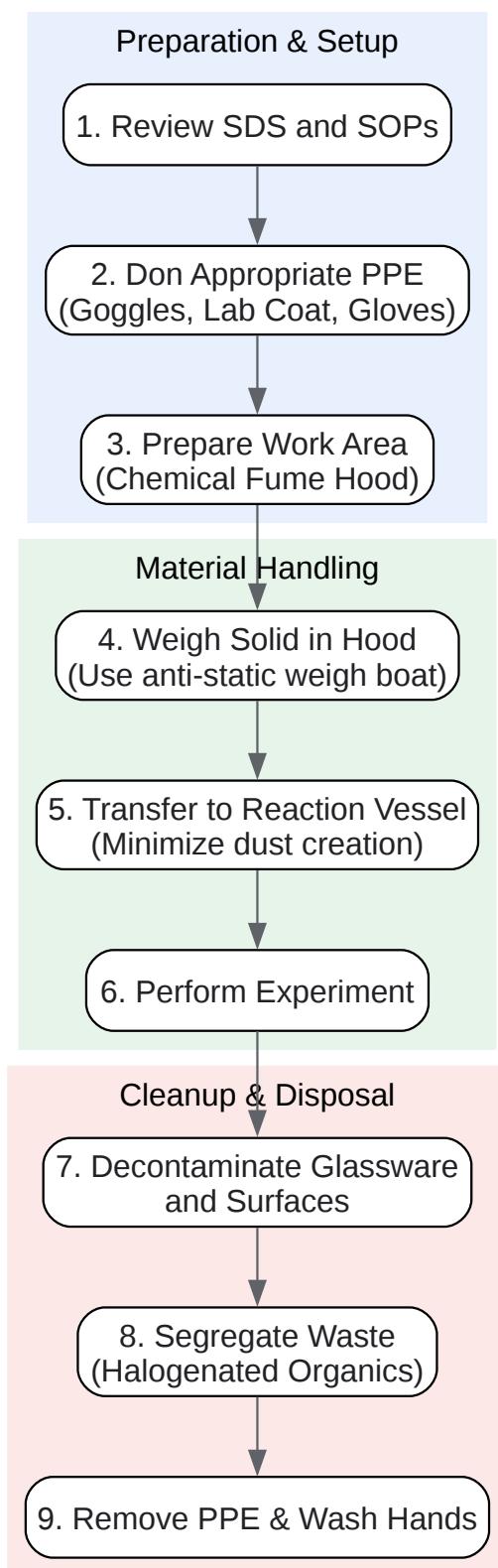
| Respiratory Protection | Not typically required if work is performed in a fume hood. If dust is generated outside of a hood, a NIOSH-approved P2 filter respirator is recommended. | Protects against respiratory tract irritation from inhaled dust.[7][10] |

## Safe Handling and Storage Protocols

Adherence to standardized protocols minimizes the risk of exposure and accidents.

## Experimental Workflow for Safe Handling

The following diagram outlines the critical steps for handling the compound from receipt to disposal.

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Caption: Standard workflow for handling **2,4-Dichloro-5-fluorobenzoic acid**.

## Step-by-Step Handling Protocol

- Avoid Contact: Prevent all personal contact, including the inhalation of dust.[8] Do not get the substance in eyes, on skin, or on clothing.[10]
- Use Designated Areas: Conduct all operations within a chemical fume hood to minimize respiratory exposure.[12]
- Prevent Dust Formation: Handle the solid carefully. Avoid actions that generate dust, such as vigorous scraping or rapid pouring.[10]
- Hygiene Practices: Wash hands and any exposed skin thoroughly with soap and water after handling.[8][10][14] Do not eat, drink, or smoke in the laboratory.[8][14]
- Clothing: Contaminated work clothes should be laundered separately before reuse.[8]

## Storage Requirements

Proper storage is crucial for maintaining chemical stability and preventing accidental release.

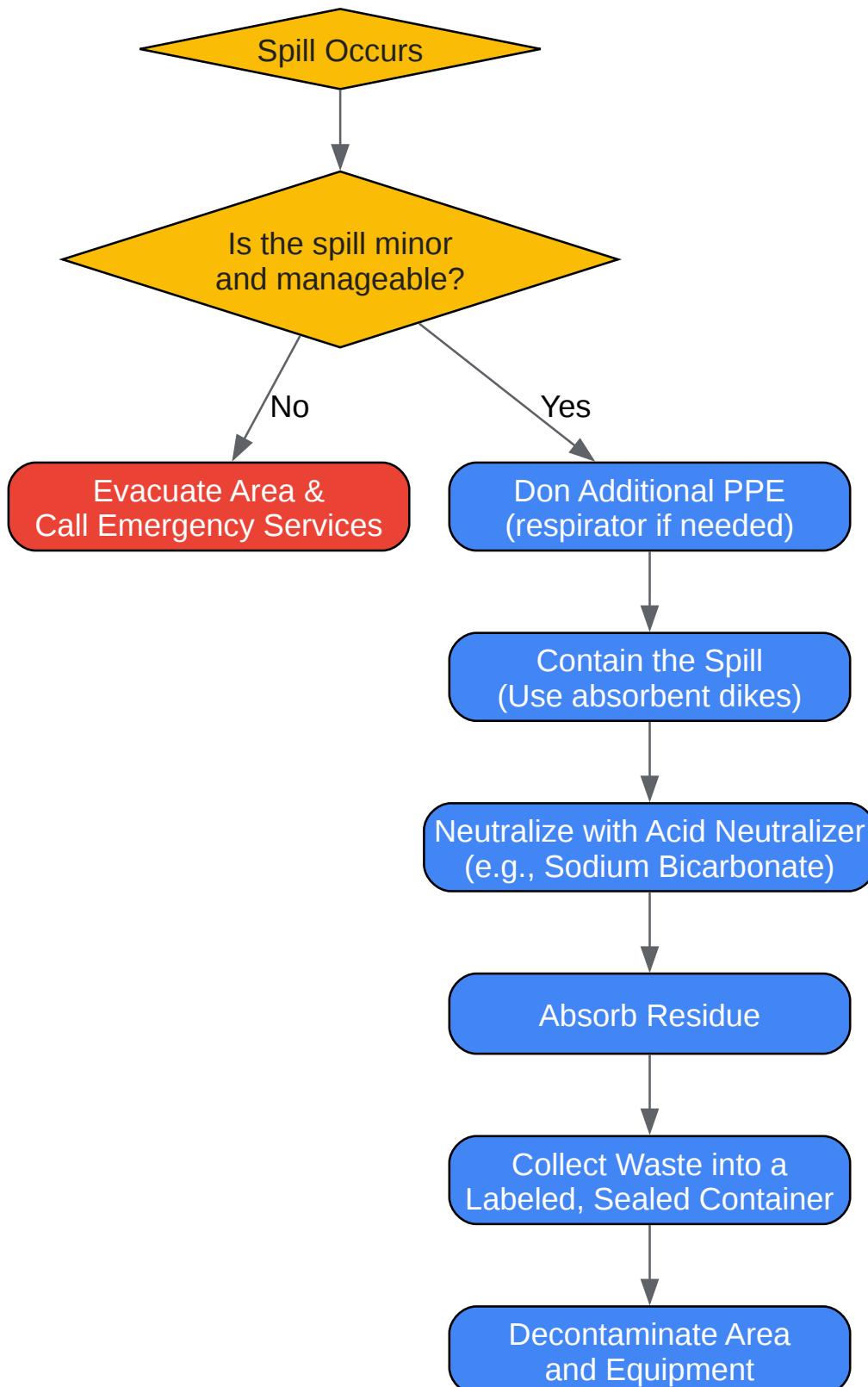
- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][10][13]
- Conditions: Store at room temperature, sealed from moisture.[5]
- Compatibility: Store away from strong oxidizing agents and strong bases.[16] Do not store with flammable liquids or reducing agents.[17] Acid storage cabinets should be made of acid-resistant materials like polypropylene, not wood or unlined metal which can corrode.[17]

## Emergency and First Aid Procedures

A prepared response is essential in the event of an accidental spill or exposure.

## Spill Response

The appropriate response depends on the size of the spill. For any major spill, or if you feel unsafe, evacuate the area and contact emergency services.[18]



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Caption: Decision tree for responding to a chemical spill.

### Protocol for a Minor Spill:

- Alert Personnel: Inform others in the immediate area.[19]
- Containment: Control the spread of the spill by creating a barrier with absorbent pads or other suitable material.[19][20]
- Neutralization: For an acid spill, carefully sprinkle an acid neutralizer like sodium bicarbonate or soda ash over the affected area.[18][20][21] Avoid breathing the dust from the neutralizer. [18]
- Absorption: Once neutralized, absorb the residue with an inert material such as vermiculite or cat litter.[18][19]
- Collection: Sweep or scoop the absorbed material and neutralizer into a suitable, labeled container for hazardous waste.[10][20][22] Double-bagging is recommended.[20]
- Decontamination: Clean the spill area and any affected equipment with soap and water.[19][21]

## First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[10][16][21] Remove contact lenses if present and easy to do.[10][16] Seek immediate medical attention.[10]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[10][11][16] If skin irritation occurs or persists, get medical advice.[10] Remove contaminated clothing and wash it before reuse.[10]
- Inhalation: If dust is inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[10][16] Call a poison center or doctor if you feel unwell.[10]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[10] Do not induce vomiting. Seek medical attention if symptoms occur.[10]

## Waste Disposal

Chemical waste must be managed responsibly to protect personnel and the environment.

- Classification: As a halogenated organic compound, **2,4-Dichloro-5-fluorobenzoic acid** waste must be classified as hazardous.[10][12]
- Segregation: Do not mix with other waste streams. Specifically, keep halogenated organic waste separate from non-halogenated solvent waste.[12][17]
- Containers: Deposit all waste, including contaminated cleanup materials, into appropriately labeled, chemically compatible, and sealed containers.[14][22]
- Disposal: Arrange for disposal through a licensed hazardous waste management company, following all institutional, local, and national regulations.[10][12][22] Never discharge this chemical to the sewer.[14]

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